

What are the chemical properties of Dibenzo(a,i)pyrene?

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Compound of Interest

Compound Name: Dibenzo(a,i)pyrene

Cat. No.: B1670419

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An In-depth Technical Guide to the Chemical Properties of **Dibenzo(a,i)pyrene**

For Researchers, Scientists, and Drug Development Professionals

Dibenzo(a,i)pyrene, a polycyclic aromatic hydrocarbon (PAH), is a compound of significant interest in environmental science and toxicology due to its potent carcinogenic activity.^[1] This guide provides a comprehensive overview of its chemical properties, supported by quantitative data, experimental methodologies, and visual diagrams to facilitate a deeper understanding for research and development professionals.

Physical and Chemical Properties

Dibenzo(a,i)pyrene is a colorless to greenish-yellow solid at room temperature.^{[2][3]} It is classified as an ortho- and peri-fused polycyclic arene.^{[1][2]} Like other high molecular weight PAHs, it is characterized by its low volatility and poor solubility in water.

Quantitative Physicochemical Data

The fundamental physicochemical properties of **Dibenzo(a,i)pyrene** are summarized in the table below. These values are critical for understanding its environmental fate, transport, and biological availability.

Property	Value	Reference(s)
Molecular Formula	C ₂₄ H ₁₄	
Molecular Weight	302.37 g/mol	
Melting Point	281.5 °C to 283.6 °C	
Boiling Point	275 °C at 0.05 mm Hg; 378.4 °C (rough estimate)	
Vapor Pressure	1.12 x 10 ⁻¹¹ to 1.8 x 10 ⁻¹¹ mm Hg at 25 °C	
Water Solubility	Insoluble	
Ionization Potential	6.95 - 7.30 eV	

Solubility Profile

The solubility of **Dibenzo(a,i)pyrene** is a key factor in its analysis and biological uptake. It is practically insoluble in water but shows varying degrees of solubility in organic solvents.

Solvent	Solubility Description	Reference(s)
Water	Insoluble	
Ethanol	Almost insoluble	
Diethyl Ether	Almost insoluble	
Benzene (boiling)	5 g/L	
1,4-Dioxane	Soluble	
Glacial Acetic Acid (boiling)	2 g/L	
Chloroform	Very Slightly Soluble (Heated)	
Dichloromethane	Slightly Soluble (Heated)	
Concentrated Sulfuric Acid	Soluble (forms a blue solution with red fluorescence)	

Spectroscopic Properties

Spectroscopic data are essential for the identification and quantification of **Dibenzo(a,i)pyrene** in various matrices.

UV-Vis Absorption Spectra

The ultraviolet-visible absorption maxima are dependent on the solvent used.

Solvent	λ_{max} (nm)	Reference(s)
Ethanol	222, 242, 272	
Benzene	285, 297, 317, 332, 356, 375, 397, 419, 433	

Fluorescence Spectroscopy

Dibenzo(a,i)pyrene exhibits fluorescence, a property leveraged in sensitive analytical methods. When dissolved in concentrated sulfuric acid, it produces a red fluorescence. Its isomers can be unambiguously identified using laser-excited time-resolved Shpol'skii spectroscopy (LETRSS) at cryogenic temperatures, which provides characteristic line-narrowed spectra.

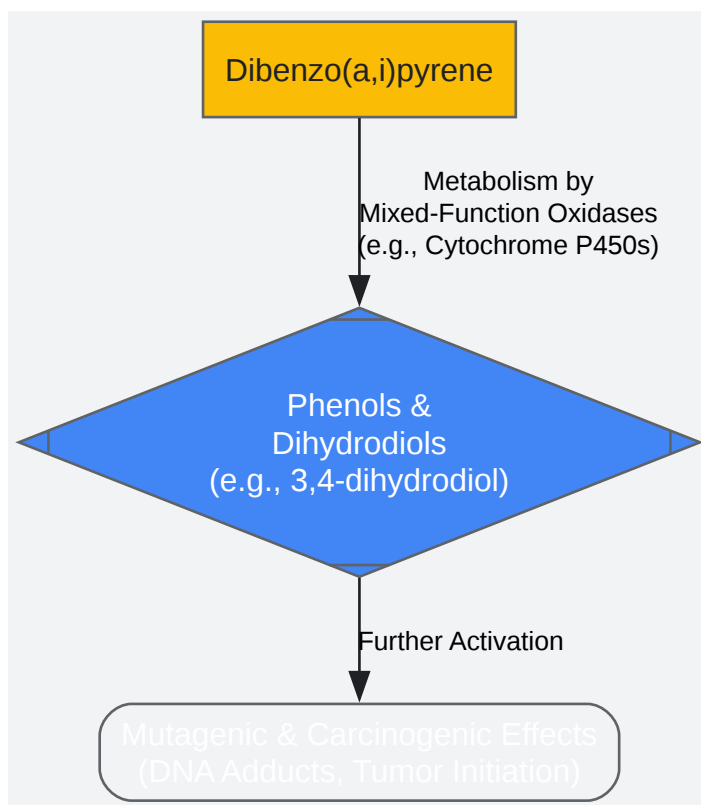
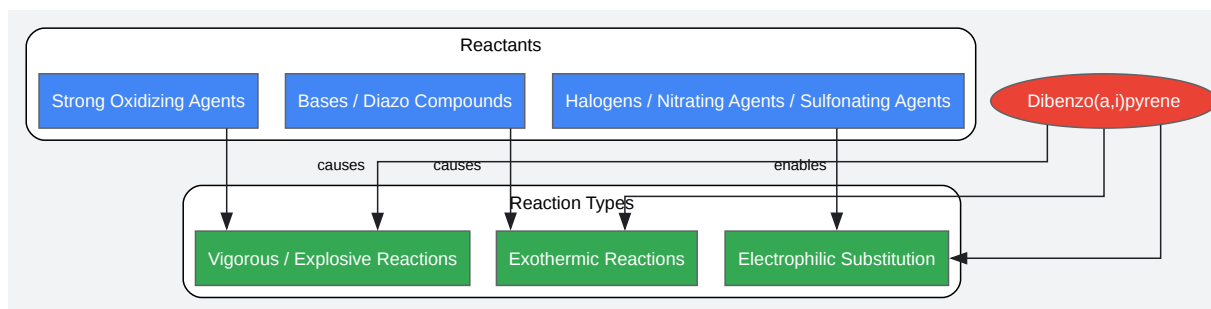
Reactivity and Stability

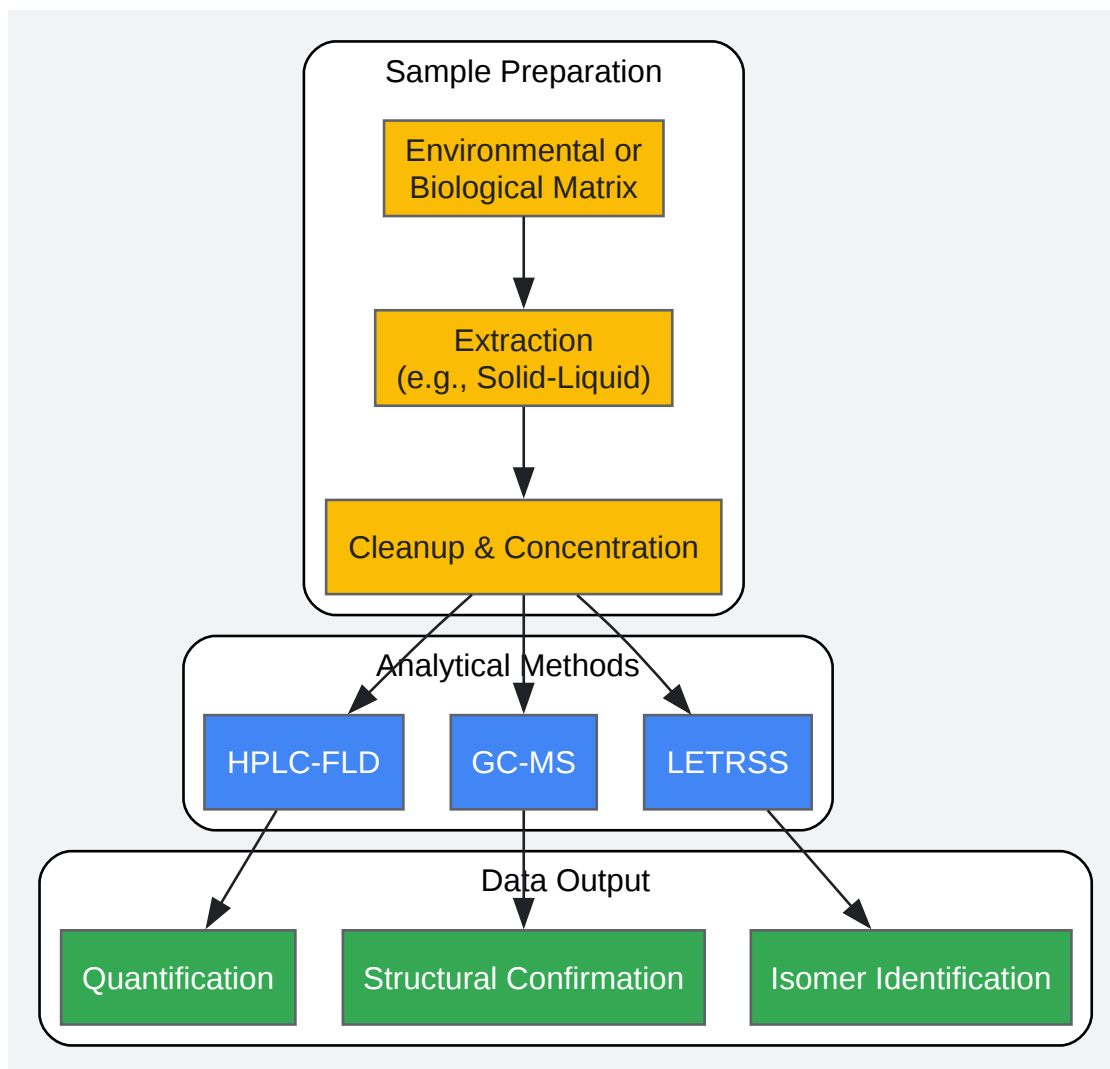
Chemical Reactivity

Dibenzo(a,i)pyrene is a stable aromatic compound but can undergo vigorous, sometimes explosive, reactions with strong oxidizing agents. It can also react exothermically with bases and diazo compounds. As an aromatic hydrocarbon, it is susceptible to substitution reactions at the benzene nucleus, including:

- Halogenation (with an acid catalyst)
- Nitration
- Sulfonation

- Friedel-Crafts reaction





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